

Application of C-8 Ceramide-1-Phosphate in Elucidating PLA2 Activation

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Compound of Interest

Compound Name: C-8 Ceramide-1-phosphate

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Introduction

Ceramide-1-phosphate (C1P), a bioactive sphingolipid, has emerged as a critical second messenger in a variety of cellular processes, including inflammation, cell survival, and proliferation.[1][2][3] A key downstream effector of C1P is cytosolic phospholipase A2 (cPLA2), an enzyme responsible for the release of arachidonic acid, the rate-limiting step in the production of pro-inflammatory eicosanoids such as prostaglandins and leukotrienes.[1][3] The short-chain, cell-permeable analog, **C-8 Ceramide-1-Phosphate** (C8-C1P), provides a valuable tool for the direct investigation of the mechanisms governing cPLA2 activation. This document outlines the application of C8-C1P in studying cPLA2, providing detailed protocols and summarizing key quantitative data.

Ceramide-1-phosphate is synthesized from ceramide by the action of ceramide kinase (CerK). [1][3] Various stimuli, including interleukin-1 β and calcium ionophores, can activate CerK, leading to increased intracellular levels of C1P.[3][4] C1P, in turn, directly binds to and activates cPLA2 α , promoting its translocation to intracellular membranes and enhancing its enzymatic activity.[4][5][6] This leads to the liberation of arachidonic acid from membrane phospholipids, which can then be metabolized into various inflammatory mediators.[2]

Data Summary

The following tables summarize quantitative data from studies investigating the effect of Ceramide-1-Phosphate on cPLA2 activation.

Table 1: In Vitro Effects of Ceramide-1-Phosphate on cPLA2 α Activity

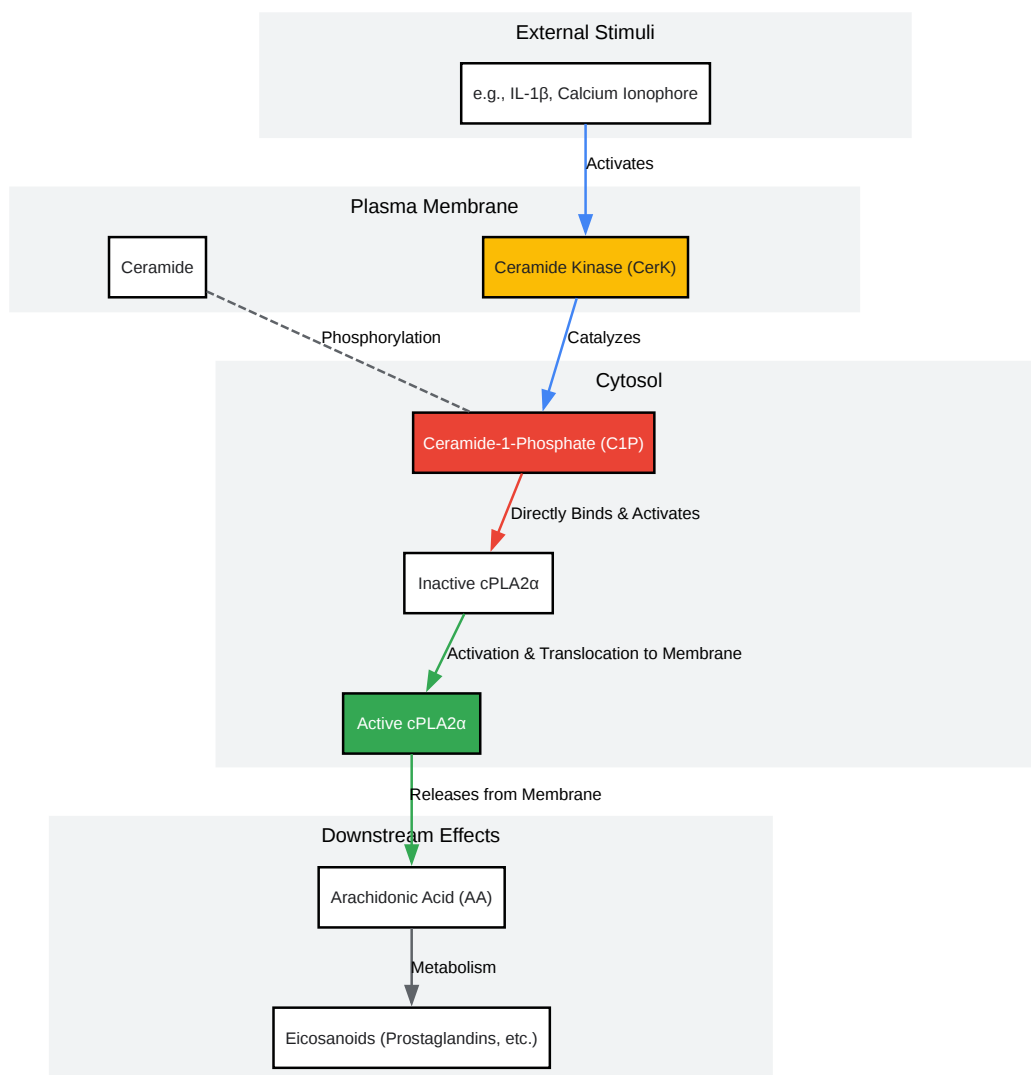
Parameter	Condition	Value	Reference
EC50 of Ca ²⁺ for cPLA2 α	Basal	191 nM	[4]
EC50 of Ca ²⁺ for cPLA2 α	With Cer-1-P	31 nM	[4]
KCa for Cer-1-P binding to cPLA2 α	In vitro binding assay	1.54 μ M	[4]

Table 2: Cellular Effects of Ceramide-1-Phosphate on PLA2-mediated Responses

Cell Type	C1P Concentration	Effect	Reference
A549 cells	2.5 μ M	Induced translocation of cPLA2 to Golgi/perinuclear regions	
L929 cells	30 μ M	Increased arachidonic acid release	
A549 cells	2.5 μ M (D-e-C16-C1P)	Time-dependent increase in arachidonic acid release and PGE2 synthesis	[7]
Human CD14 ⁺ monocytes	1-20 μ M (C8-C1P)	Decreased expression of CD80 and CD44 in LPS-challenged monocytes	[8]

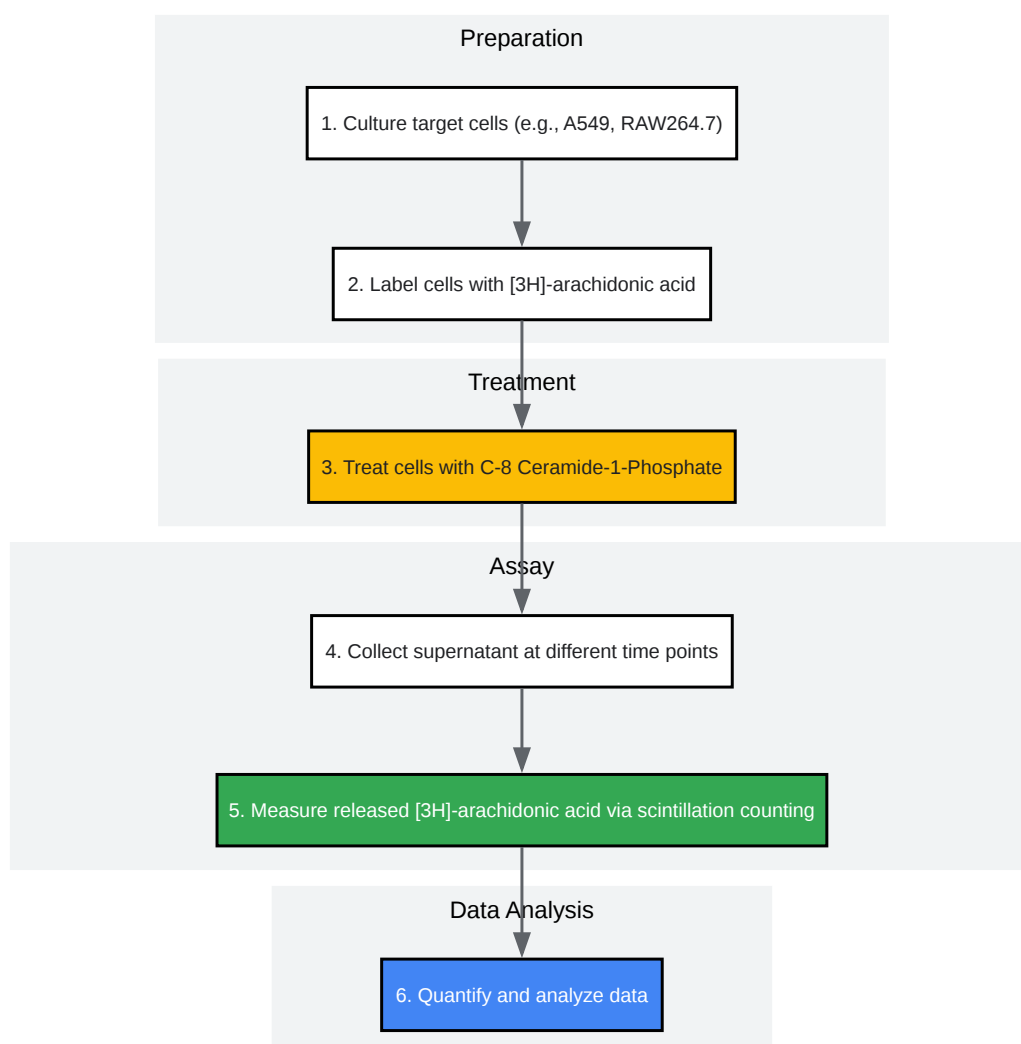
Signaling Pathways and Experimental Workflow

The following diagrams illustrate the signaling pathway of cPLA2 activation by C1P and a general workflow for studying this process.



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Figure 1. C1P-mediated activation of cPLA2 α signaling pathway.



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